

Compound of Interest

Compound Name: AS-85
Cat. No.: B8248211

For Immediate Release

This technical guide provides a comprehensive overview of Antigen 85A (Ag85A), a key protein from *Mycobacterium tuberculosis*, with a focus on its

Core Molecular and Physical Data

Antigen 85A (Ag85A) is a mycolyltransferase belonging to the Antigen 85 complex, which is crucial for the integrity of the mycobacterial cell wall. The

Property
Molecular Weight
Amino Acid Count
Organism
Function

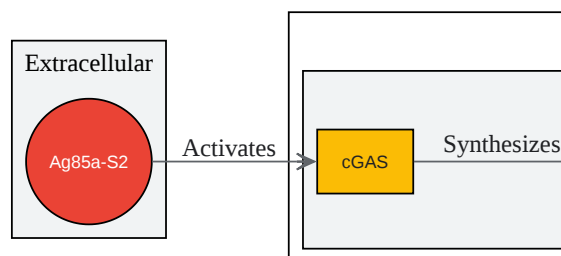
Amino Acid Sequence (Recombinant *M. tuberculosis* Ag85A, 43-338 a.a. with C-terminal His-tag):

ADPAFSRPLPVEYLQVPSPSMGRDIKVQFQSGGANSPALYLLDGLRAQDDFSGWDINTPAFEWYDQSGLSVVMVGGQSSFYSDWYQPACGKAGC

Immunomodulatory Activity: The Ag85a-S2-cGAS-STING Axis

Recent research has highlighted the potential of Ag85A as a powerful adjuvant in vaccine development. When combined with an attenuated *Brucella*

Signaling Pathway Diagram



Caption: Ag85a-S2 activation of the cGAS-STING pathway.

Experimental Protocols

This section details the methodologies for key experiments related to the immunomodulatory effects of Ag85a-S2.

Isolation of Murine Intestinal Mucosal Cells

A critical first step in studying the effects of Ag85a-S2 on the gut immune system is the isolation of intestinal epithelial cells (IECs) and lamina propria

Workflow for Cell Isolation:

Caption: Workflow for isolating intestinal immune cells.

In Vitro Stimulation of Cells with Ag85a and Ag85a-S2

This protocol describes the stimulation of bone marrow-derived macrophages (BMDMs) or the U937 human monocytic cell line to assess the activatic

Materials:

- BMDMs or U937 cells
- 6-well plates
- Culture medium without antibiotics
- Phosphate-buffered saline (PBS)

- Recombinant Ag85a protein
- Ag85a-S2 (B. suis S2 expressing Ag85a)
- S2 (B. suis S2)

Procedure:

- Seed 2×10^5 cells per well in a 6-well plate containing 2 mL of culture medium without antibiotics.^[1]
- Allow cells to adhere.
- Stimulate the cells with one of the following for 24 hours:^[1]
 - 200 μ L of PBS (control)
 - 200 μ L of 10 ng/ μ L Ag85a protein
 - 200 μ L of 5×10^4 CFU/mL S2
 - 200 μ L of 5×10^4 CFU/mL Ag85a-S2
- After incubation, collect the cell lysates for subsequent analysis (e.g., RT-qPCR).^[1]

Analysis of cGAS-STING Pathway Gene Expression by RT-qPCR

Materials:

- RNA extraction kit (e.g., TRIzol)
- cDNA synthesis kit
- qPCR master mix (e.g., SYBR Green)
- Primers for target genes (e.g., cGAS, STING, TBK1, IRF3, IFN- β) and a housekeeping gene (e.g., GAPDH)
- Real-time PCR system

Procedure:

- RNA Extraction: Extract total RNA from the stimulated and control cell lysates according to the manufacturer's protocol.
- cDNA Synthesis: Synthesize first-strand cDNA from the extracted RNA using a reverse transcriptase kit.
- qPCR:
 - Prepare the qPCR reaction mix containing the cDNA template, forward and reverse primers for a target gene, and qPCR master mix.
 - Perform the qPCR reaction using a real-time PCR system.
 - Include a no-template control for each primer set.
- Data Analysis:
 - Determine the cycle threshold (Ct) values for each gene.
 - Normalize the Ct values of the target genes to the Ct value of the housekeeping gene (Δ Ct).
 - Calculate the fold change in gene expression relative to the control group using the $2^{-\Delta\Delta$ Ct method.

Conclusion

Antigen 85A is a well-characterized protein from *Mycobacterium tuberculosis* with significant potential in the field of vaccinology. Its ability to act as an adjuvant is of interest for scientists working in this area.

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References

- 1. Ag85a-S2 Activates cGAS-STING Signaling Pathway in Intestinal Mucosal Cells - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Unveiling Antigen 85A: A Technical Guide to its Properties and Immunomodulatory Role]. BenchChem, [2025].

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